

3-Amino-N,N-dimethylbenzenesulfonamide: A Versatile Building Block in Modern Synthesis

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Compound of Interest

Compound Name: 3-Amino-*n,n*-dimethylbenzenesulfonamide

Cat. No.: B1267554

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Introduction

3-Amino-N,N-dimethylbenzenesulfonamide is a key synthetic intermediate possessing a versatile scaffold that combines an arylamine and a sulfonamide moiety. This unique combination of functional groups makes it a valuable building block in the synthesis of a diverse range of compounds, particularly in the fields of medicinal chemistry and materials science. The aromatic amino group serves as a versatile handle for various chemical transformations, including diazotization-coupling reactions and amide bond formations, while the sulfonamide group is a well-established pharmacophore in numerous clinically approved drugs. This technical guide provides an in-depth overview of the synthesis, properties, and applications of **3-Amino-N,N-dimethylbenzenesulfonamide**, complete with experimental protocols and data to facilitate its use in research and development.

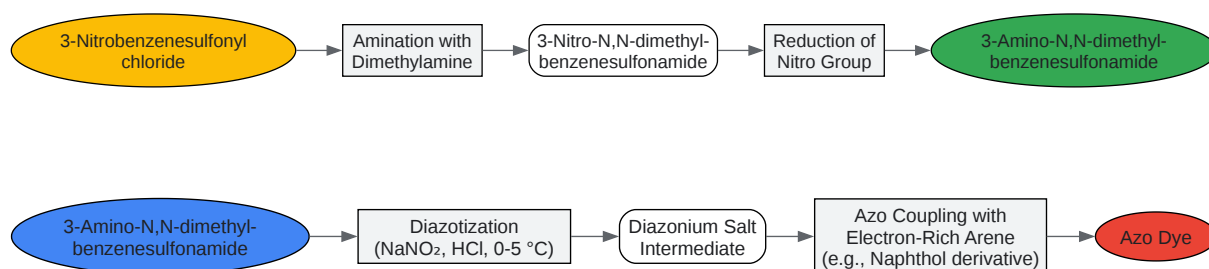
Physicochemical Properties

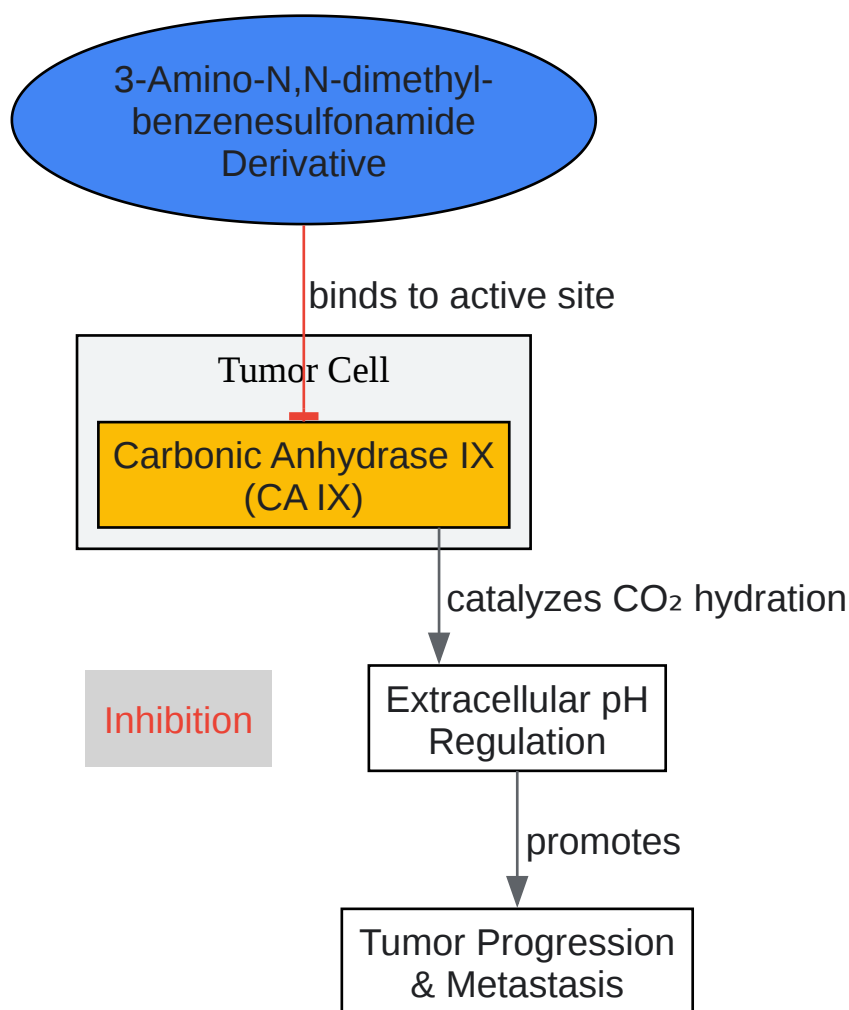
A comprehensive summary of the key physicochemical properties of **3-Amino-N,N-dimethylbenzenesulfonamide** is presented in the table below. This data is essential for its proper handling, storage, and application in synthetic protocols.

Property	Value	Reference
CAS Number	6274-18-6	[1]
Molecular Formula	C ₈ H ₁₂ N ₂ O ₂ S	[1]
Molecular Weight	200.26 g/mol	[1]
Appearance	White to off-white solid	
Linear Formula	C ₉ H ₁₄ N ₂ O ₂ S	[1]
MDL Number	MFCD00025203	[1]

Synthesis of 3-Amino-N,N-dimethylbenzenesulfonamide

The most common and practical synthetic route to **3-Amino-N,N-dimethylbenzenesulfonamide** involves a two-step process starting from the readily available 3-nitrobenzenesulfonyl chloride. The first step is the amination of the sulfonyl chloride with dimethylamine to yield 3-nitro-N,N-dimethylbenzenesulfonamide. The subsequent step involves the reduction of the nitro group to the corresponding primary amine.





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References

- 1. 3-AMINO-N,N-DIMETHYL-4-METHYL-BENZENESULFONAMIDE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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